

Proper storage and handling of 1-Tetradecanol to ensure stability

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B15611103

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Technical Support Center: 1-Tetradecanol

Welcome to the Technical Support Center for **1-Tetradecanol** (Myristyl Alcohol). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of **1-Tetradecanol** in a laboratory setting. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **1-Tetradecanol** to ensure its long-term stability?

A1: To ensure the stability of **1-Tetradecanol**, it should be stored in a cool, dry, and well-ventilated area.^[1] The container must be tightly sealed to prevent exposure to moisture and air.^{[1][2]} For long-term storage, refrigeration at 2-8°C is recommended.^[1] It is also advisable to protect the compound from light by storing it in the dark or using an amber-colored vial, as light can accelerate oxidation.^[1]

Q2: What is the expected shelf life of **1-Tetradecanol**?

A2: Under proper storage conditions as outlined above, **1-Tetradecanol** has an expected shelf life of approximately 60 months.^[1] However, this can be influenced by the specific storage

environment and how frequently the container is opened. For material stored long-term, periodic purity checks are recommended.[1]

Q3: What materials are incompatible with **1-Tetradecanol**?

A3: **1-Tetradecanol** should not be stored with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3][4] Contact with these substances can lead to chemical reactions that may compromise the stability and purity of the material.

Q4: What personal protective equipment (PPE) should be used when handling **1-Tetradecanol**?

A4: When handling **1-Tetradecanol**, appropriate personal protective equipment should be worn to minimize exposure. This includes safety glasses or chemical goggles, chemical-impermeable gloves, and a lab coat or other protective clothing.[5][6] If there is a risk of generating dust, a particulate respirator should be used.[5][6]

Q5: Is **1-Tetradecanol** considered hazardous?

A5: Yes, **1-Tetradecanol** is considered a hazardous substance.[3][4] It is known to cause serious eye irritation and may cause moderate skin irritation after prolonged or repeated contact.[2][4][7] It is also very toxic to aquatic life with long-lasting effects.[4][5][7]

Troubleshooting Guide

Q1: My **1-Tetradecanol**, which is normally a white waxy solid, appears discolored or has an unusual odor. What could be the cause?

A1: While visual signs of degradation are often not apparent, a significant change in color or the presence of a rancid odor could indicate oxidation or contamination.[1] The primary degradation products of **1-Tetradecanol** are tetradecanal and tetradecanoic acid. The most reliable way to confirm degradation is through analytical testing, such as Gas Chromatography-Mass Spectrometry (GC-MS).[1]

Q2: I am observing unexpected results or batch-to-batch inconsistency in my experiments. Could the purity of **1-Tetradecanol** be the issue?

A2: Yes, variability in the purity of **1-Tetradecanol** is a common cause of inconsistent experimental outcomes.^[8] Commercial grade **1-Tetradecanol** may contain other fatty alcohols, such as lauryl (C12) and cetyl (C16) alcohol, which can affect its physical and chemical properties.^[8] It is highly recommended to analyze the purity of each new batch before use to ensure consistency.^[8]

Q3: My **1-Tetradecanol** has solidified in the container and is difficult to dispense. What is the best way to handle this?

A3: **1-Tetradecanol** is a waxy solid at room temperature with a melting point of around 38°C (100.4°F).^[4] To handle solidified material, the container can be warmed gently in a water bath to a temperature slightly above its melting point. Avoid excessive or prolonged heating, as high temperatures, especially in the presence of oxygen, can promote degradation.^[9]

Q4: My Gas Chromatography (GC) analysis of **1-Tetradecanol** shows peak tailing. What could be the problem?

A4: Peak tailing in the GC analysis of **1-Tetradecanol** can be caused by the interaction of the polar alcohol group with the GC column or contamination within the GC system.^[9] To resolve this, ensure your GC inlet and column are clean and well-maintained. You may also consider derivatizing the alcohol to a less polar form, such as a trimethylsilyl (TMS) ether, before analysis to improve the peak shape.^[9]

Quantitative Data

The following table summarizes key physical and chemical properties of **1-Tetradecanol**.

Property	Value	Source(s)
Appearance	White crystalline powder or waxy solid	[4]
Molecular Formula	C ₁₄ H ₃₀ O	[4]
Molecular Weight	214.39 g/mol	[4]
Melting Point	38 °C (100.4 °F)	[4]
Boiling Point	>260 °C (>500 °F)	[4]
Flash Point	148 °C (298.4 °F) - closed cup	[4]
Density	0.823 g/cm ³ at 25°C	[4]
Water Solubility	Insoluble	[4]
Recommended Storage	2-8°C (Long-term)	[1]
Shelf Life	~60 months (with proper storage)	[1]

Experimental Protocols

Protocol: Purity and Stability Analysis of **1-Tetradecanol** by Gas Chromatography (GC-MS)

Objective: To quantify the purity of **1-Tetradecanol** and identify potential degradation products, such as tetradecanal and tetradecanoic acid, using GC-MS.

Materials:

- **1-Tetradecanol** sample
- Solvent (e.g., chloroform, hexane)
- Derivatizing agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS)
- Gas Chromatograph with a Mass Spectrometer (GC-MS)

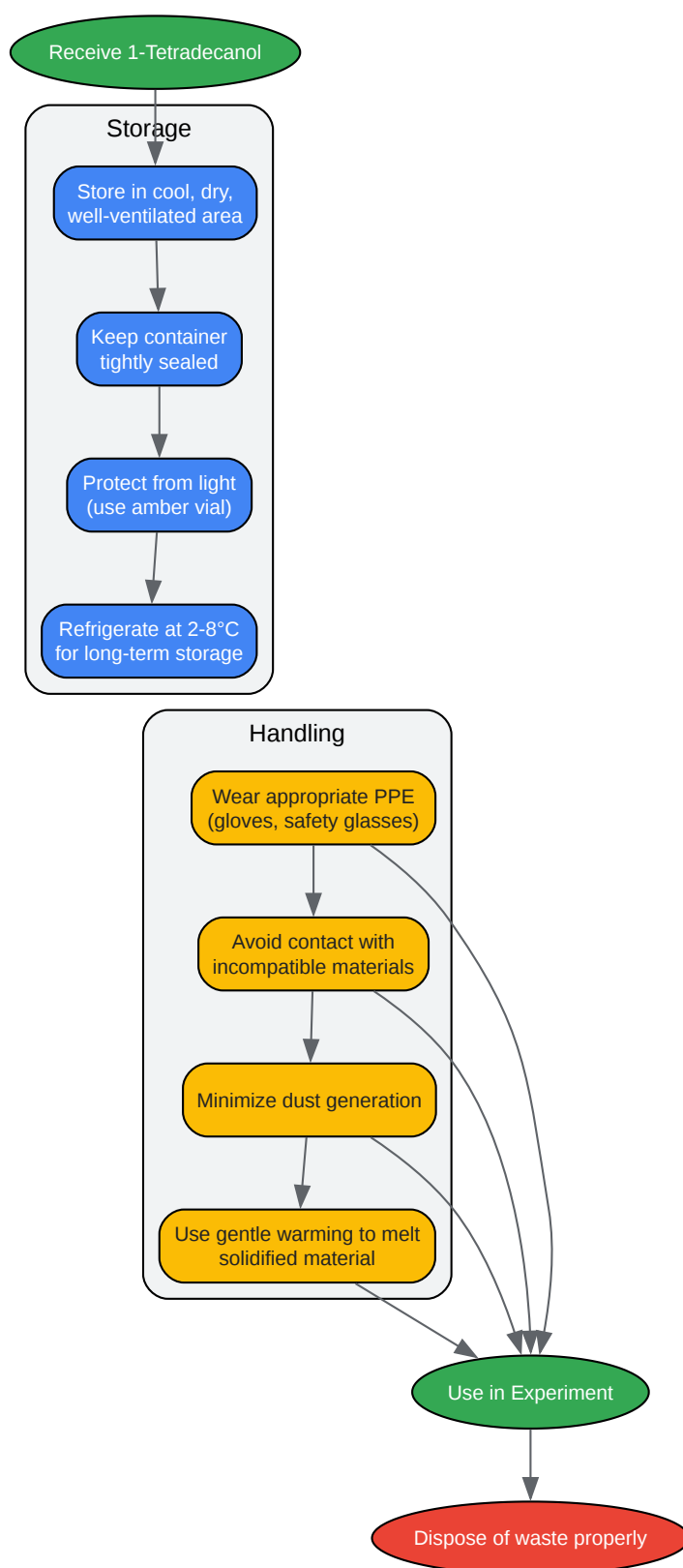
- GC column suitable for fatty alcohol analysis (e.g., HP-5ms or equivalent)
- Vials and micropipettes

Procedure:

- Sample Preparation:
 - Accurately weigh and dissolve a known amount of the **1-Tetradecanol** sample in a suitable solvent (e.g., chloroform) in a vial to a final concentration of approximately 1 mg/mL.
- Derivatization:
 - To 100 μ L of the sample solution, add 100 μ L of the silylating agent (BSTFA with 1% TMCS).[\[10\]](#)
 - Tightly cap the vial and heat it at 60°C for 30 minutes to ensure the derivatization is complete.[\[10\]](#)
 - Allow the sample to cool to room temperature before injection into the GC-MS system.
- GC-MS Instrument Conditions (Example):
 - Injector Temperature: 280°C
 - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent non-polar capillary column.[\[10\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.[\[10\]](#)
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold at 280°C for 10 minutes.[\[10\]](#)

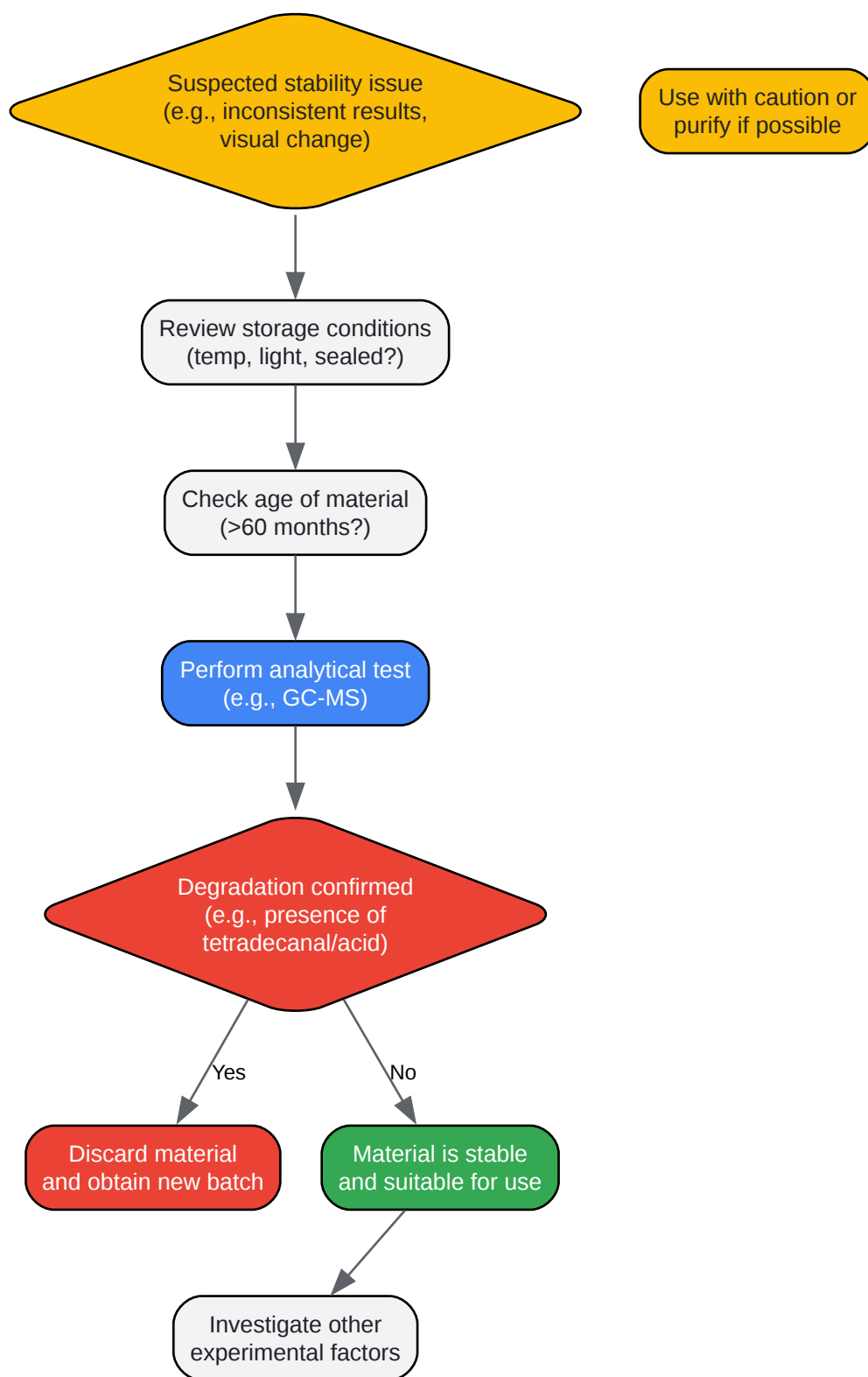
- Injection Volume: 1 μ L
- Split Ratio: 50:1[10]
- Detector (MS): Scan mode to identify unknown peaks.
- Data Analysis:
 - Identify the peak corresponding to the derivatized **1-Tetradecanol** based on its retention time and mass spectrum.
 - Analyze the chromatogram for the presence of other peaks, which may correspond to impurities or degradation products.
 - Compare the mass spectra of any additional peaks to a library to identify them (e.g., derivatized tetradecanal and tetradecanoic acid).
 - Calculate the purity of **1-Tetradecanol** based on the peak area percentage.

Visualizations



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Caption: Workflow for proper storage and handling of **1-Tetradecanol**.



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Caption: Troubleshooting workflow for **1-Tetradecanol** stability issues.

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